

Application of Methyl dodec-3-enoate in Pest Management: No Data Available

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl dodec-3-enoate

Cat. No.: B15490136

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Extensive literature searches have revealed no publicly available scientific data on the application of **Methyl dodec-3-enoate** in the field of pest management. Despite a thorough investigation for its potential use as an insecticide, insect repellent, pheromone, kairomone, or allomone, no research papers, application notes, or experimental protocols were identified.

The absence of information indicates that **Methyl dodec-3-enoate** has likely not been a subject of significant research in entomology or pest control. Consequently, there is no quantitative data on its efficacy, no established experimental protocols for its use, and no known signaling pathways in insects that it may affect.

Therefore, it is not possible to provide the requested detailed Application Notes and Protocols, including data tables and diagrams, for **Methyl dodec-3-enoate** in pest management at this time. Further primary research would be required to determine if this compound has any relevant biological activity and potential applications in this field.

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